

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Bromoethyl Propanoate

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Compound of Interest

Compound Name: 2-Bromoethyl propanoate

Cat. No.: B15270261

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **2-Bromoethyl propanoate**, offering procedural, step-by-step guidance to minimize risk and ensure operational integrity. While a specific Safety Data Sheet (SDS) for **2-Bromoethyl propanoate** (CAS No. 4823-46-5) is not readily available in public databases, the following recommendations are based on the safety protocols for structurally similar chemicals, such as other bromo-esters, which are classified as flammable liquids that can cause skin and eye irritation or damage.

Essential Safety Information at a Glance

Immediate and proper handling of **2-Bromoethyl propanoate** is critical. The following table summarizes key safety and physical property data, compiled from information on analogous compounds.

| Property | Data |
|------------------------|--|
| Molecular Formula | C ₅ H ₉ BrO ₂ |
| Molecular Weight | 181.03 g/mol [1] |
| Appearance | Likely a liquid with a sharp, pungent odor. May be clear to light yellow and could yellow upon light exposure.[2][3] |
| Boiling Point | Data for similar compounds suggest a boiling point in the range of 156-160 °C. |
| Primary Hazards | Based on similar compounds: Flammable liquid and vapor. Causes skin irritation and serious eye damage. May cause respiratory irritation.[2][4] |
| Incompatible Materials | Strong oxidizing agents, acids, and bases.[5] |
| Storage | Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. Keep container tightly closed.[4][5][6] |

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **2-Bromoethyl propanoate**.

- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory to protect against splashes.[4][6]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. Inspect gloves for any signs of degradation or puncture before use.
 - Protective Clothing: A lab coat or a chemical-resistant apron is required. For tasks with a higher risk of splashes, a complete chemical suit may be necessary.[6]

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[4] If ventilation is inadequate or there is a risk of vapor inhalation, a NIOSH-approved respirator with appropriate cartridges should be used.^[6]

Operational Plan: From Receipt to Disposal

A systematic approach to handling ensures safety at every stage.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a designated, well-ventilated, and cool area, away from incompatible materials and sources of ignition.^[5]
- The storage area should be clearly labeled with the appropriate hazard warnings.

2. Handling and Use:

- All handling of **2-Bromoethyl propanoate** should occur within a certified chemical fume hood to minimize inhalation exposure.^[4]
- Ensure that an emergency eyewash station and safety shower are readily accessible.^[4]
- Use non-sparking tools and equipment to prevent ignition of flammable vapors.^[5]
- Ground and bond containers when transferring the substance to prevent static discharge.^[5]
- Avoid contact with skin and eyes by diligently using the prescribed PPE.^[4]

3. Spill Management:

- Minor Spills:
 - Alert others in the vicinity.
 - Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., sand, vermiculite).^[5]

- Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[7]
- Clean the spill area with soap and water, collecting the cleaning materials for disposal as hazardous waste.[8]
- Major Spills:
 - Evacuate the area immediately.
 - Alert your institution's emergency response team.
 - Do not attempt to clean up a major spill without specialized training and equipment.

4. Emergency Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][5]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[4][5]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[4][5][6]

Disposal Plan

Proper disposal of **2-Bromoethyl propanoate** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

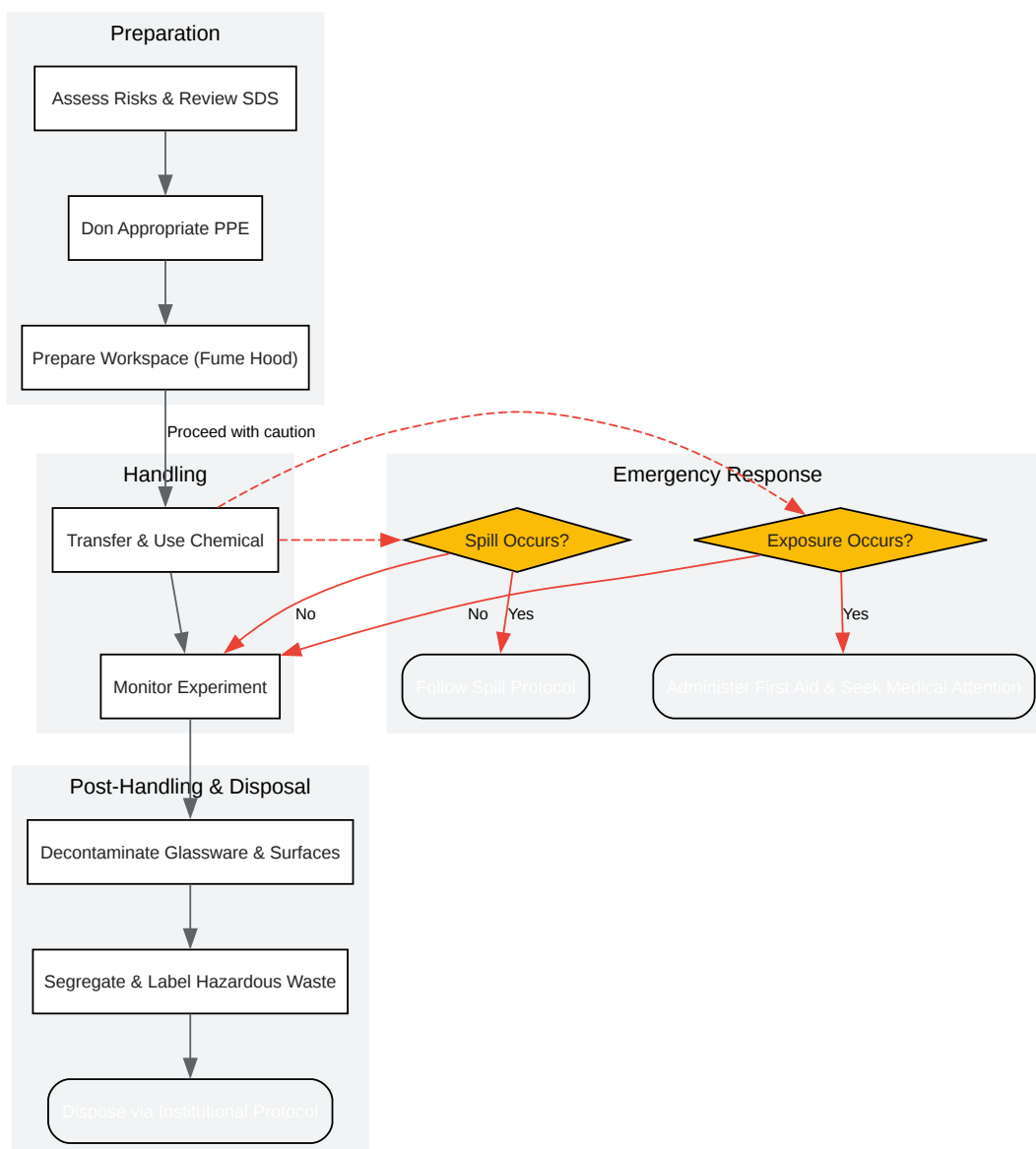
- Waste Collection: Collect all waste containing **2-Bromoethyl propanoate**, including unused product and contaminated materials (e.g., absorbent pads, gloves, labware), in a dedicated, properly labeled, and sealed hazardous waste container.

- **Waste Disposal:** Dispose of the hazardous waste through your institution's designated hazardous waste management program.^[5] Do not dispose of this chemical down the drain or in regular trash.^[6] Follow all local, state, and federal regulations for hazardous waste disposal. It is often recommended to use a licensed professional waste disposal service.^[6]

Visualizing the Handling Workflow

To provide a clear, at-a-glance understanding of the handling and disposal process, the following diagram illustrates the key steps and decision points.

Workflow for Handling 2-Bromoethyl Propanoate



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Caption: Logical workflow for the safe handling and disposal of **2-Bromoethyl propanoate**.

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